

Application Note: Preparation of Heterometallic Complexes from Ru(NO)Cl₃ Hydrate

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Compound of Interest

Compound Name: *Ruthenium(II)NitrosylChloridehydrate*

Cat. No.: *B13143503*

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Strategic Overview

Ruthenium nitrosyl complexes ({Ru-NO}₆ and {Ru-NO}₇ cores) are pivotal in medicinal inorganic chemistry due to their ability to release nitric oxide (NO)—a potent signaling molecule involved in vasodilation and apoptosis—under specific stimuli (e.g., light or reduction).^[1]

Coupling the Ru-NO moiety with a second metal center (Heterometallic Complex) offers a synergistic advantage:

- **Therapeutic Dual-Action:** Combining the cytotoxic effects of a second metal (e.g., Pt, Ni, Co) with the NO-releasing capability of Ru.
- **Magnetic/Optical Tuning:** The second metal can sensitize the Ru-NO bond to lower-energy light (red/NIR) or introduce magnetic properties for theranostics.^[1]

This guide details the transformation of the commercially available precursor Ruthenium(III) nitrosyl chloride hydrate (Ru(NO)Cl₃^[1]·xH₂O) into bioactive heterometallic assemblies.^[1]

Precursor Engineering: Activation of Ru(NO)Cl₃

Direct reaction of $\text{Ru}(\text{NO})\text{Cl}_3$ with other metal salts often leads to uncontrolled precipitation of oxides.^[1] Successful heterometallic synthesis requires converting the chloride hydrate into a well-defined, reactive intermediate.

Pathway Selection Logic

- Choose Pathway A (Nitro) if your target is a bridge-supported dimer/polymer (e.g., Ru-O-Ni , $\text{Ru-NO}_2\text{-Co}$).^[1]
- Choose Pathway B (Pentachloro) if your target is a discrete cluster or if you require labile ligands for substitution (e.g., Ru-Fe oxo clusters).^[1]

Protocol A: The Nitro Route (Preparation of $\text{Na}_2[\text{Ru}(\text{NO})(\text{NO}_2)_4\text{OH}]$)

This intermediate is ideal for forming heterometallic bridges via the nitro () or hydroxo () groups.^[1]

Reagents:

- $\text{Ru}(\text{NO})\text{Cl}_3 \cdot x\text{H}_2\text{O}$ (1.0 g equivalent Ru)^{[1][2]}
- Sodium Nitrite (NaNO_2)^[1]
- Hydrochloric Acid (1 M)^[1]

Procedure:

- **Dissolution:** Dissolve $\text{Ru}(\text{NO})\text{Cl}_3 \cdot x\text{H}_2\text{O}$ in 10 mL of 1 M HCl. The solution will appear dark red/brown.
- **Nitrite Addition:** Slowly add NaNO_2 (approx. 3.0 g) to the solution. Caution: Evolution of brown NO_x fumes. Perform in a fume hood.
- **Reflux:** Heat the mixture to reflux for 4 hours. The solution color will shift to a stable violet/purple.

- Isolation: Evaporate the solution to near dryness. Extract the residue with ethanol to remove excess NaCl.[3]
- Crystallization: Recrystallize from water/ethanol to obtain $\text{Na}_2[\text{Ru}(\text{NO})(\text{NO}_2)_4\text{OH}] \cdot 2\text{H}_2\text{O}$.

Protocol B: The Pentachloro Route (Preparation of $\text{K}_2[\text{Ru}(\text{NO})\text{Cl}_5]$)

This species provides a labile coordination sphere for ligand exchange (e.g., with pyrazoles or bipyridines) prior to heterometallic assembly.[1]

Reagents:

- $\text{Ru}(\text{NO})\text{Cl}_3 \cdot x\text{H}_2\text{O}$ [1]
- Potassium Chloride (KCl)[1]
- Hydrochloric Acid (conc. and 0.1 M)[1]

Procedure:

- Digestion: Dissolve $\text{Ru}(\text{NO})\text{Cl}_3 \cdot x\text{H}_2\text{O}$ in 6 M HCl and reflux for 2–3 hours to ensure complete conversion of any polynuclear species to monomeric chloro-complexes.
- Precipitation: Add a stoichiometric excess of KCl (dissolved in min. water) to the hot solution.
- Cooling: Cool slowly to 0°C. Pink/red crystals of $\text{K}_2[\text{Ru}(\text{NO})\text{Cl}_5]$ will precipitate.[1]
- Filtration: Filter and wash with ice-cold 0.1 M HCl, then ethanol. Note: Avoid washing with pure water as the complex can hydrolyze.

Heterometallic Assembly Protocols

Workflow 1: Synthesis of Ru-Ni Therapeutic Candidates

Target: $[\text{RuNO}(\text{NO}_2)_4\text{OHNi}(\text{En})_2]$ (En = ethylenediamine) Mechanism: The $[\text{Ru}(\text{NO})(\text{NO}_2)_4\text{OH}]^{2-}$ anion acts as a "metalloligand," coordinating to the Ni(II) center via the hydroxo and nitro groups.[1]

Step-by-Step:

- Precursor Solution: Dissolve $\text{Na}_2[\text{Ru}(\text{NO})(\text{NO}_2)_4\text{OH}]$ (0.5 mmol) in 15 mL water.
- Secondary Metal Solution: Dissolve $\text{NiCl}_2 \cdot 6\text{H}_2\text{O}$ (0.5 mmol) in 5 mL water.[\[1\]](#)
- Ligand Addition: Add ethylenediamine (En) (1.0 mmol) to the Nickel solution. The solution turns purple/blue (formation of $[\text{Ni}(\text{En})_2]^{2+}$ in situ).[\[1\]](#)
- Coupling: Dropwise add the Ni-En solution to the Ru solution under constant stirring at 50°C .
- Crystallization: Allow the mixture to stand at room temperature for 24–48 hours.
- Yield: Reddish-purple crystals of $[\text{RuNO}(\text{NO}_2)_4\text{OHNi}(\text{En})_2]$ precipitate.[\[1\]](#)
 - Validation: IR spectrum should show shifted bands compared to the precursor, indicating electronic coupling.[\[1\]](#)

Workflow 2: Synthesis of Ru-Fe Oxo-Bridged Clusters

Target: $[\text{Fe}_2\text{Ru}(\mu_3\text{-O})\dots]$ core Mechanism: Hydrolysis of the Ru precursor in the presence of Fe(III) leads to a stable

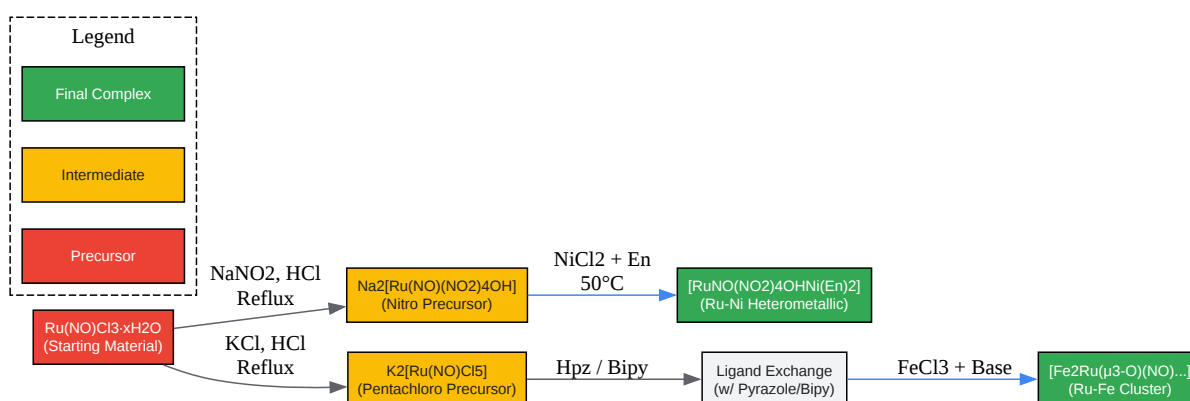
-oxo centered triangle, a common motif in bioinorganic mimics.[\[1\]](#)

Step-by-Step:

- Ligand Exchange: React $\text{K}_2[\text{Ru}(\text{NO})\text{Cl}_5]$ with pyrazole (Hpz) in refluxing water/ethanol to form $\text{trans-}[\text{Ru}(\text{OH})(\text{NO})(\text{Hpz})_4]\text{Cl}_2$. Isolate this intermediate.
- Cluster Assembly:
 - Dissolve $\text{trans-}[\text{Ru}(\text{OH})(\text{NO})(\text{Hpz})_4]\text{Cl}_2$ (1 eq) and FeCl_3 (2 eq) in methanol.
 - Add a base (e.g., NaOMe or $\text{Ba}(\text{OH})_2$) to adjust pH to ~ 8 .[\[1\]](#) This triggers the formation of the oxo-bridge.
- Reflux: Reflux for 2 hours. The solution turns dark brown.

- Workup: Filter off any insoluble oxides. Concentrate the filtrate and add diethyl ether to induce precipitation of the heterometallic cluster.

Visualization of Synthesis Pathways



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Caption: Divergent synthetic pathways from $\text{Ru}(\text{NO})\text{Cl}_3$ hydrate to discrete heterometallic complexes.

Characterization & Functional Validation

A. Infrared Spectroscopy (The "NO Fingerprint")

The nitrosyl ligand is a sensitive IR probe. The stretching frequency

correlates with the electron density on the metal and the nature of the trans-ligand.^[1]

Complex State	Typical ()	Interpretation
Ru(NO)Cl ₃ (Start)	1870 - 1890	Linear Ru-N-O, electron-deficient Ru(III). [1]
[Ru(NO)(NO ₂) ₄ OH] ²⁻	1830 - 1850	Strong -donor effect of lowers frequency. [1]
Ru-Ni Heterometallic	1840 - 1860	Slight shift due to bridging; confirms integrity of Ru-NO unit.
Photoproduct (MS1)	1700 - 1750	Critical: Indicates formation of Ru-ON (isonitrosyl) upon irradiation. [1]

B. Photochemical NO Release Assay

To validate the therapeutic potential (NO donor activity), perform the Griess Assay coupled with photolysis.

- Setup: Prepare a solution of the heterometallic complex in PBS buffer (pH 7.4).
- Irradiation: Expose the sample to a UV-A LED (365 nm) or Blue LED (450 nm) for defined intervals (0–60 min).
- Detection: Aliquot of sample and mix with Griess Reagent.

- Readout: Measure absorbance at 540 nm. A linear increase in absorbance confirms photo-triggered NO release.

Troubleshooting & Expert Tips

- Hygroscopicity: Ru(NO)Cl₃ hydrate is extremely hygroscopic.^[1] Weighing should be done quickly. Do not attempt to dry the starting material in an oven, as this often leads to the formation of insoluble RuO₂ species.
- "Sticky" Precipitates: If the pentachloro intermediate (K₂[Ru(NO)Cl₅]) forms a sticky oil instead of crystals, reheat the solution, add a drop of conc.^[1] HCl, and cool much more slowly (e.g., inside a Dewar flask).
- Stability: The Ru-NO bond is generally robust. However, in highly alkaline solutions (pH > 10), the NO ligand can be attacked by hydroxide to form nitro (NO₂) species, deactivating the NO release potential. Maintain pH < 9 during heterometallic assembly.

References

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- Title: Ruthenium-nitrosyl complexes as NO-releasing molecules, potential anticancer drugs, and photoswitches.
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- URL:[[Link](#)]
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 - Title: Reaction of trans-[RuNO(NH₃)₄(OH)]Cl₂ with nitric acid and synthesis of ammine(nitrato)nitrosoruthenium complexes.[1][4]
 - Source: Russian Journal of Inorganic Chemistry.
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